

Application Note: Measuring Cell Viability in Response to ASX-173 Treatment

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Compound of Interest

Compound Name: ASX-173
Cat. No.: B15600832

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Audience: Researchers, scientists, and drug development professionals.

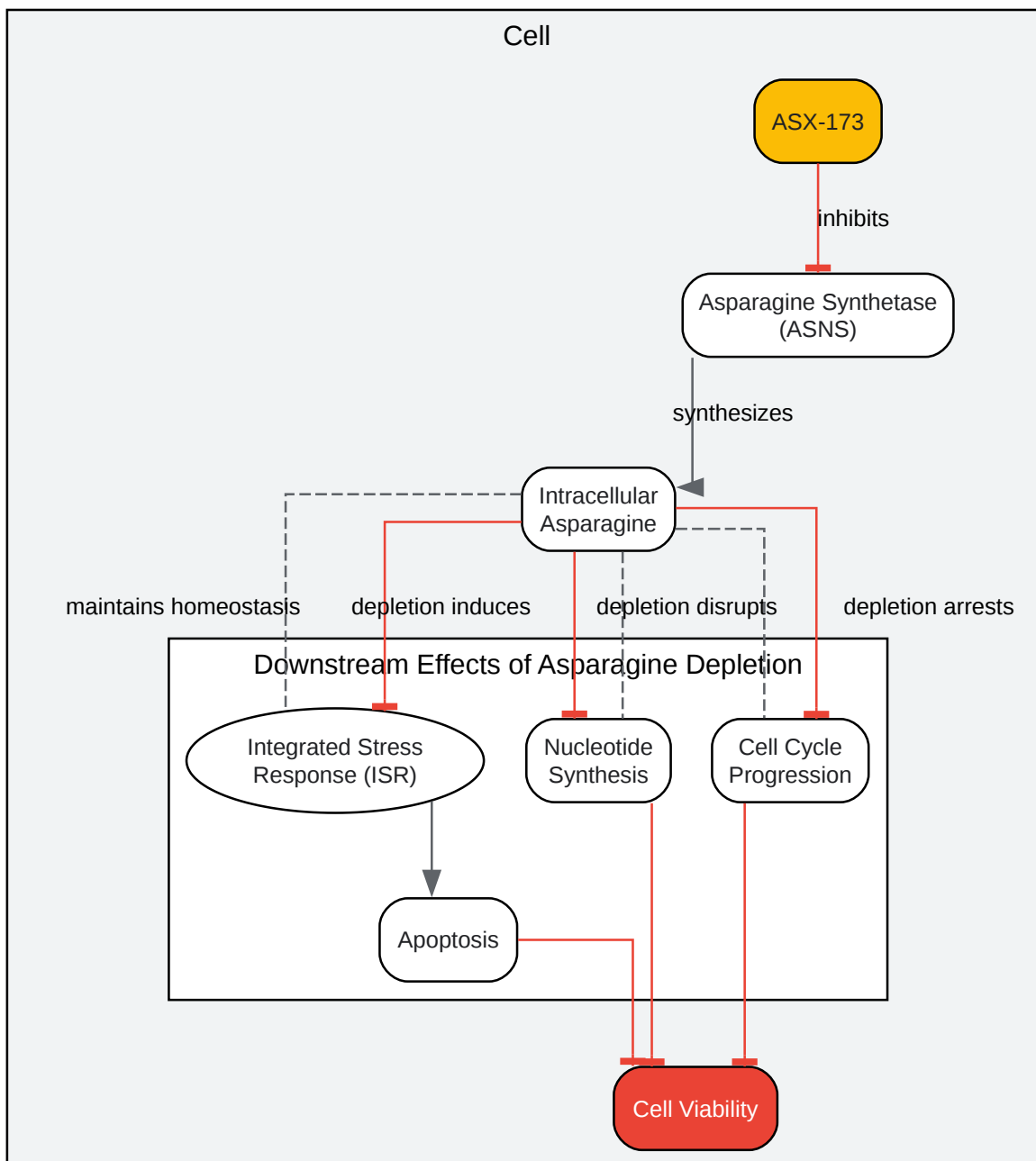
Introduction:

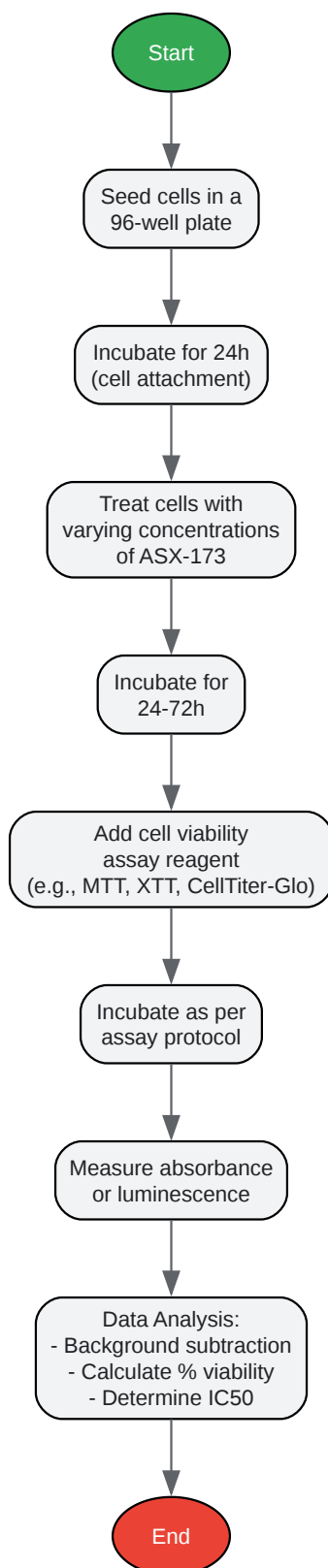
ASX-173 is a potent and specific small molecule inhibitor of asparagine synthetase (ASNS), the enzyme responsible for the biosynthesis of asparagine.[1][2][3][4] By binding to the ASNS/Mg²⁺/ATP complex, **ASX-173** acts as an uncompetitive inhibitor, leading to the depletion of intracellular asparagine.[5][6][7] This disruption of asparagine metabolism has been shown to induce the integrated stress response (ISR), disrupt nucleotide synthesis, and trigger cell cycle arrest and apoptosis in cancer cells.[1][2][3][5][6] Notably, **ASX-173** can potentiate the anticancer effects of L-asparaginase, an enzyme that depletes circulating asparagine.[1][2][3]

This application note provides detailed protocols for assessing the effect of **ASX-173** on cell viability using common colorimetric and luminescent assays. The provided methodologies are intended to serve as a starting point for researchers and can be adapted based on specific cell types and experimental goals.

Mechanism of Action Signaling Pathway

The following diagram illustrates the signaling pathway affected by **ASX-173**.





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References

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